

# SSR 146977 hydrochloride solubility and stability in aqueous solutions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SSR 146977 hydrochloride

Cat. No.: B560258

[Get Quote](#)

## SSR 146977 Hydrochloride: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility and stability of **SSR 146977 hydrochloride** in aqueous solutions. The following information is designed to address common issues and provide clear protocols for experimental success.

## Frequently Asked Questions (FAQs)

Q1: What is **SSR 146977 hydrochloride** and what is its mechanism of action?

**SSR 146977 hydrochloride** is a potent and selective non-peptide antagonist of the tachykinin neurokinin-3 (NK3) receptor.<sup>[1][2][3]</sup> Its mechanism of action involves blocking the binding of the endogenous ligand, neurokinin B (NKB), to the NK3 receptor.<sup>[1][4][5]</sup> This inhibition prevents the downstream signaling cascade, which includes the formation of inositol monophosphate and the mobilization of intracellular calcium.<sup>[1][3]</sup> The NK3 receptor signaling pathway is involved in various physiological processes, including the regulation of neurotransmitter release.<sup>[4][6]</sup>

Q2: What are the recommended solvents for dissolving **SSR 146977 hydrochloride**?

**SSR 146977 hydrochloride** is highly soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol.<sup>[3]</sup> It is recommended to prepare stock solutions in these solvents.

Q3: Is **SSR 146977 hydrochloride** soluble in aqueous solutions like water or PBS?

Specific quantitative data on the aqueous solubility of **SSR 146977 hydrochloride** is not readily available in published literature. As with many hydrochloride salts of complex organic molecules, its aqueous solubility is expected to be limited. Users should experimentally determine the solubility in their specific aqueous buffer of choice. For general guidance on formulating poorly water-soluble hydrochloride salts, co-solvents, pH adjustment, and the use of excipients can be explored.<sup>[7][8][9]</sup>

Q4: How should I prepare a stock solution of **SSR 146977 hydrochloride**?

It is recommended to first prepare a high-concentration stock solution in an organic solvent like DMSO or ethanol. This stock solution can then be diluted into your aqueous experimental buffer to the desired final concentration.

Q5: What is the stability of **SSR 146977 hydrochloride** in aqueous solutions?

There is no publicly available data on the stability of **SSR 146977 hydrochloride** in aqueous solutions at various pH values and temperatures. It is crucial for researchers to perform their own stability studies, especially if solutions are to be stored for any length of time. As a general precaution, it is advisable to prepare fresh aqueous solutions for each experiment or store them at -80°C for short periods after sterile filtration.

Q6: What are the recommended storage conditions for solid **SSR 146977 hydrochloride** and its stock solutions?

- Solid Compound: Store at +4°C for short-term and -20°C for long-term storage.<sup>[3][10]</sup>
- Stock Solutions (in organic solvent): Store at -20°C or -80°C. Aliquoting the stock solution is recommended to avoid repeated freeze-thaw cycles.

## Data Presentation

**Table 1: Physicochemical and Solubility Data for SSR 146977 hydrochloride**

Property	Value	Reference
Molecular Weight	658.11 g/mol	[3]
Formula	C <sub>35</sub> H <sub>42</sub> Cl <sub>2</sub> N <sub>4</sub> O <sub>2</sub> .HCl	[3]
Solubility in DMSO	Soluble to 100 mM (65.81 mg/mL)	[3]
Solubility in Ethanol	Soluble to 100 mM (65.81 mg/mL)	[3]
Aqueous Solubility	Data not publicly available	

## Experimental Protocols

### Protocol for Preparing a Stock Solution of SSR 146977 hydrochloride

- **Weighing the Compound:** Accurately weigh the desired amount of **SSR 146977 hydrochloride** powder in a sterile microcentrifuge tube.
- **Adding Solvent:** Add the appropriate volume of high-purity DMSO or ethanol to achieve the desired stock solution concentration (e.g., 10 mM or 100 mM).
- **Dissolution:** Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid dissolution, but be cautious of potential degradation with excessive heat.
- **Storage:** Aliquot the stock solution into smaller volumes in sterile, tightly sealed tubes to minimize freeze-thaw cycles. Store at -20°C or -80°C.

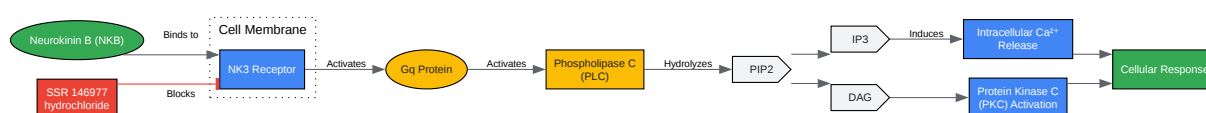
### Protocol for Preparing Aqueous Working Solutions

- **Thaw Stock Solution:** Thaw a single aliquot of the stock solution at room temperature.

- Dilution: Serially dilute the stock solution into your pre-warmed (if applicable to your experiment) aqueous buffer (e.g., PBS, Tris-HCl) to the final desired concentration.
- Mixing: Gently mix the solution by inversion or pipetting. Avoid vigorous vortexing, which can cause precipitation of poorly soluble compounds.
- Usage: Use the freshly prepared aqueous solution immediately for your experiments to minimize the risk of degradation or precipitation.

## Visualizations

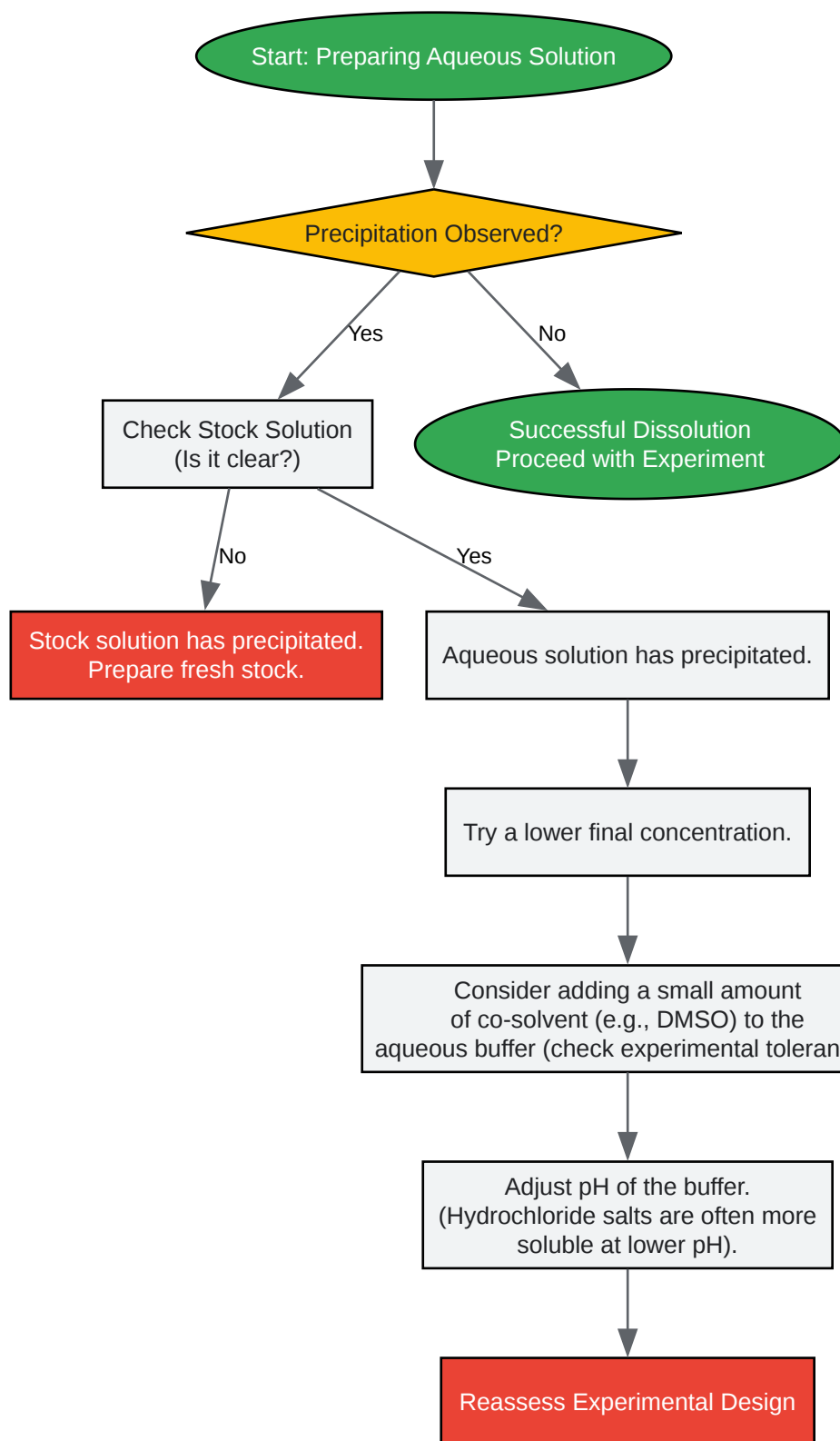
### NK3 Receptor Signaling Pathway



[Click to download full resolution via product page](#)

Caption: NK3 Receptor Signaling Pathway and the inhibitory action of **SSR 146977 hydrochloride**.

## Troubleshooting Workflow for Solubility Issues



[Click to download full resolution via product page](#)

Caption: A logical workflow for troubleshooting solubility issues with **SSR 146977 hydrochloride**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Biochemical and pharmacological activities of SSR 146977, a new potent nonpeptide tachykinin NK3 receptor antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. SSR 146977 hydrochloride | NK3 Receptors | Tocris Bioscience [tocris.com]
- 4. Tachykinin receptors | Introduction | BPS/IUPHAR Guide to PHARMACOLOGY [guidetopharmacology.org]
- 5. What are NK3 antagonists and how do they work? [synapse.patsnap.com]
- 6. Activation of tachykinin Neurokinin 3 receptors affects chromatin structure and gene expression by means of histone acetylation - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Solubilization techniques used for poorly water-soluble drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Insoluble drug delivery strategies: review of recent advances and business prospects - PMC [pmc.ncbi.nlm.nih.gov]
- 9. google.com [google.com]
- 10. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [SSR 146977 hydrochloride solubility and stability in aqueous solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b560258#ssr-146977-hydrochloride-solubility-and-stability-in-aqueous-solutions]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)